

Application Notes and Protocols: Investigating Root Hair Elongation with TIS108

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Compound of Interest

Compound Name: TIS108
Cat. No.: B15607597

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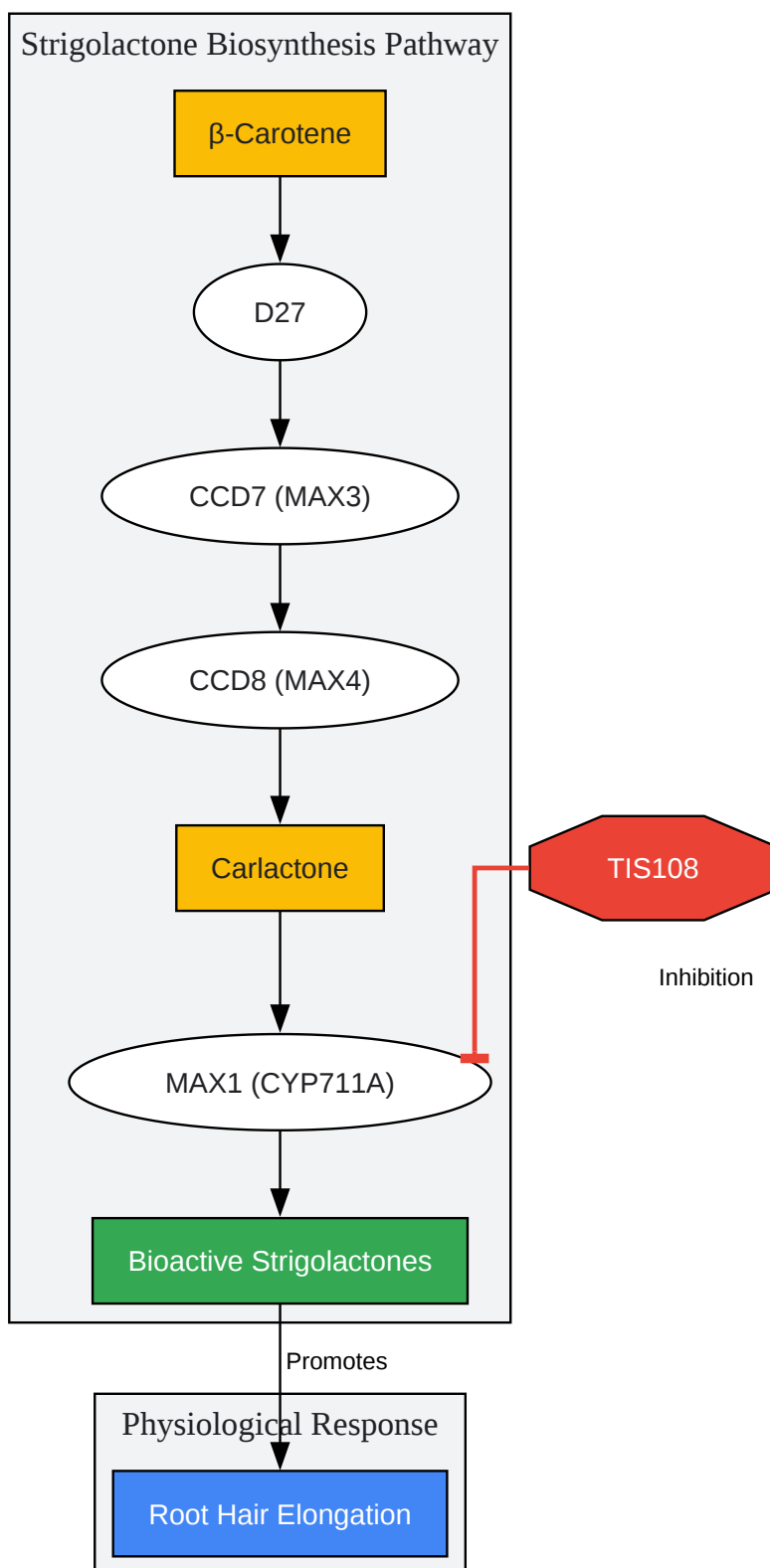
For Researchers, Scientists, and Drug Development Professionals

Introduction

Strigolactones (SLs) are a class of plant hormones derived from carotenoids that play a crucial role in regulating various aspects of plant development, including shoot branching and root architecture.^{[1][2][3]} **TIS108** is a triazole-type chemical inhibitor specifically designed to block the biosynthesis of strigolactones.^{[1][2][4]} By creating a temporary and reversible strigolactone-deficient state, **TIS108** serves as a powerful pharmacological tool to investigate the physiological functions of SLs. One of its key applications is in the study of root development, particularly the elongation of root hairs.^{[1][2]} In wild-type plants like *Arabidopsis thaliana*, treatment with **TIS108** phenocopies SL-deficient mutants, leading to repressed root hair elongation and increased shoot branching.^{[1][4]} These effects can be reversed by the co-application of a synthetic strigolactone analog, GR24, confirming the specificity of **TIS108**'s action.^{[1][4]} These application notes provide a detailed overview and protocols for using **TIS108** to investigate the role of strigolactones in root hair elongation.

Mechanism of Action

TIS108 functions by inhibiting the production of endogenous strigolactones. The biosynthesis of SLs is a multi-step enzymatic pathway that begins with β -carotene.[1] While the precise target of **TIS108** is not definitively confirmed, as a triazole derivative, it is proposed to inhibit a key cytochrome P450 monooxygenase, MAX1, or its homologs.[1] MAX1 is a critical enzyme that catalyzes a late step in the SL biosynthesis pathway, converting carlactone into bioactive strigolactones.[1] By blocking this step, **TIS108** effectively reduces the levels of endogenous SLs, leading to observable phenotypes associated with SL deficiency.[2] This inhibition triggers a feedback mechanism, often resulting in the upregulation of earlier pathway genes such as MAX3 and MAX4.[1][4]



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Caption: Proposed mechanism of **TIS108** in the strigolactone biosynthesis pathway.

Data Presentation

The application of **TIS108** has quantifiable effects on plant phenotype, particularly on root hair length and shoot branching. The data below, derived from studies on *Arabidopsis thaliana*, summarizes these effects.

Treatment Condition	Average Root Hair Length (Relative to Control)	Average Number of Rosette Branches (Relative to Control)	Reference Phenotype
Wild-Type (Control)	100%	100%	Wild-Type
Wild-Type + TIS108 (1-3 μ M)	Suppressed / Shorter	Increased	SL-Deficient Mutant (e.g., max1, max4)
SL-Deficient Mutant (e.g., max4)	Suppressed / Shorter	Increased	-
Wild-Type + TIS108 + GR24 (5 μ M)	Rescued to Wild-Type Levels	Rescued to Wild-Type Levels	Wild-Type

Note: This table provides a qualitative summary based on published findings.[\[1\]](#)[\[4\]](#) Absolute values will vary based on specific experimental conditions, plant age, and growth medium.

Experimental Protocols

Protocol 1: In Vitro Assay of TIS108 Effect on Root Hair Elongation

This protocol details the treatment of *Arabidopsis thaliana* seedlings grown on agar plates to observe the effect of **TIS108** on root hair development.

Materials:

- *Arabidopsis thaliana* seeds (e.g., Col-0 ecotype)
- Murashige and Skoog (MS) medium including vitamins

- Sucrose
- Phytigel or Agar
- Petri dishes (square or round)
- **TIS108** stock solution (e.g., 10 mM in DMSO)
- GR24 stock solution (e.g., 5 mM in DMSO)
- DMSO (Dimethyl sulfoxide)
- Sterile water
- Microscope with camera (dissecting or compound)
- Image analysis software (e.g., ImageJ/Fiji)

Procedure:

- **Seed Sterilization:** Surface sterilize Arabidopsis seeds using your preferred method (e.g., 70% ethanol for 1 minute followed by 20% bleach with Tween-20 for 10 minutes, and 4-5 rinses with sterile water).
- **Plating:** Resuspend sterilized seeds in sterile 0.1% agar and sow them on MS agar plates (e.g., 0.5X MS, 1% sucrose, 0.8% agar, pH 5.7).
- **Stratification:** Store the plates at 4°C in the dark for 2-3 days to synchronize germination.
- **Germination and Growth:** Transfer plates to a growth chamber and orient them vertically to allow roots to grow along the agar surface. Standard conditions are 22°C with a 16-hour light/8-hour dark cycle.
- **Treatment Preparation:** Prepare MS agar plates containing the desired final concentrations of **TIS108**. A dose-response curve (e.g., 0.5 μM, 1 μM, 3 μM, 5 μM **TIS108**) is recommended. For the rescue experiment, prepare plates with 3 μM **TIS108** and 5 μM GR24. Always include a mock control plate containing the same concentration of DMSO as the highest treatment concentration.

- Seedling Transfer: After 4-5 days of growth, carefully transfer seedlings of uniform size from the initial plates to the treatment plates.
- Incubation: Return the treatment plates to the growth chamber for an additional 5-7 days.
- Imaging:
 - Excise a section of the root from the primary root tip upwards.
 - Mount the root section on a microscope slide in a drop of water.
 - Using a microscope, capture clear images of the root hair zone. It is crucial to focus on a consistent region of the root (e.g., 1-2 cm from the root tip) across all samples.
- Data Analysis:
 - Use image analysis software like ImageJ to measure the length of individual root hairs.[5]
 - For each root, measure at least 20-30 individual root hairs from the specified region to calculate an average length.
 - Analyze at least 10-15 seedlings per treatment condition.
 - Perform statistical analysis (e.g., Student's t-test or ANOVA) to determine significant differences between treatments.

Protocol 2: Rescue Experiment with Synthetic Strigolactone (GR24)

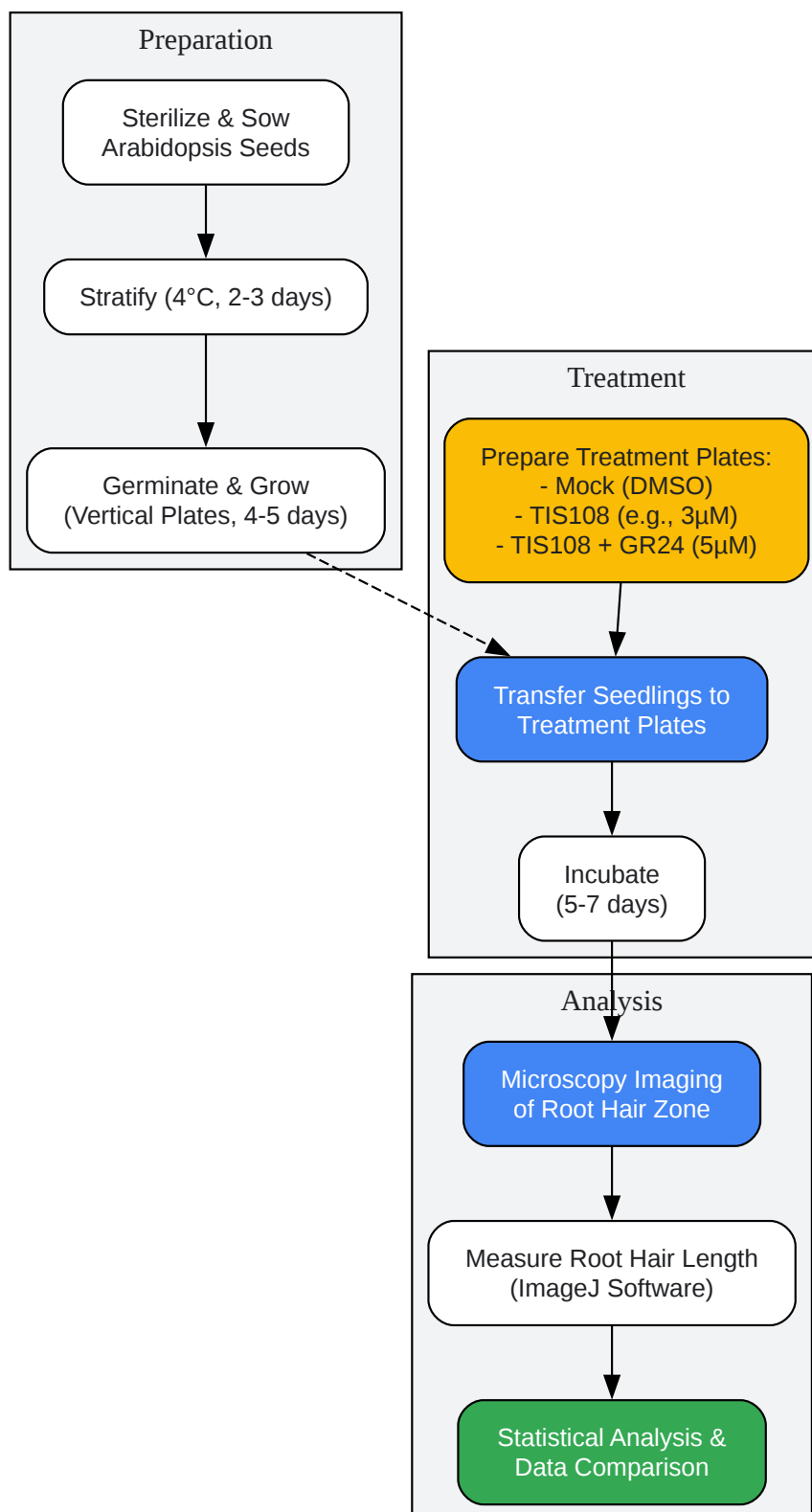
This experiment is critical to demonstrate that the observed effects of **TIS108** are specifically due to the inhibition of SL biosynthesis.

Procedure: This protocol follows the same steps as Protocol 1, with the key difference being the composition of the treatment plates.

- Prepare four sets of treatment plates:
 - Control (Mock): MS agar + DMSO.

- **TIS108** Treatment: MS agar + desired concentration of **TIS108** (e.g., 3 μ M).
- GR24 Control: MS agar + 5 μ M GR24.
- Rescue: MS agar + 3 μ M **TIS108** + 5 μ M GR24.
- Follow steps 1-4 and 6-9 from Protocol 1.
- Expected Outcome: The repressed root hair elongation phenotype observed in the **TIS108** treatment should be partially or fully restored to control levels in the "Rescue" treatment. The GR24 control may show slightly enhanced root hair elongation compared to the mock control.[6]

Visualization of Experimental Workflow



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Caption: Experimental workflow for analyzing the effect of **TIS108** on root hair elongation.

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